

2-Fluoro-4-biphenylboronic acid, pinacol ester molecular weight

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Compound of Interest

Compound Name: 2-Fluoro-4-biphenylboronic acid,
pinacol ester

Cat. No.: B1343106

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An In-depth Technical Guide to **2-Fluoro-4-biphenylboronic acid, pinacol ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-4-biphenylboronic acid, pinacol ester**, a versatile building block in modern organic synthesis and medicinal chemistry. This document details its physicochemical properties, provides representative experimental protocols for its synthesis and common applications, and discusses its relevance in drug discovery.

Compound Identification and Properties

2-Fluoro-4-biphenylboronic acid, pinacol ester is an organoboron compound widely utilized in palladium-catalyzed cross-coupling reactions. Its structure features a biphenyl core with a fluorine substituent and a boronic acid protected as a pinacol ester.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₀ BFO ₂	[1]
Molecular Weight	310.16 g/mol	
CAS Number	269410-15-3	[1][2]
Appearance	Not explicitly stated; likely a solid	[1]
Purity	Typically ≥95%	[1]
Storage Conditions	4-8°C	[1]

Synthesis and Experimental Protocols

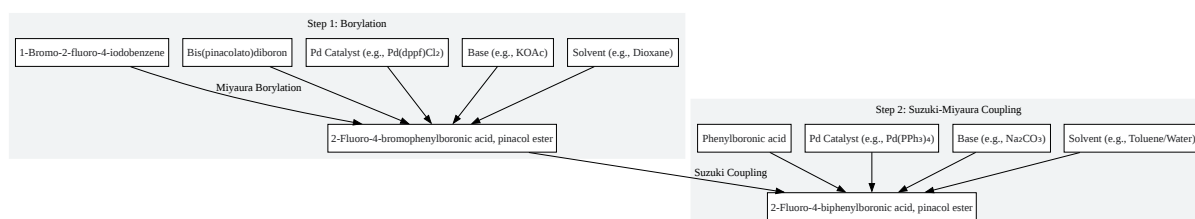
The synthesis of **2-Fluoro-4-biphenylboronic acid, pinacol ester** can be approached through a multi-step sequence, typically involving the formation of a boronic ester from a corresponding aryl halide, followed by a Suzuki-Miyaura cross-coupling reaction to introduce the second phenyl group.

Representative Synthesis of Arylboronic Acid Pinacol Esters

A general and widely used method for the synthesis of arylboronic acid pinacol esters is the reaction of an arylboronic acid with pinacol.

Protocol:

- To a solution of the arylboronic acid (1 equivalent) in a suitable solvent such as diethyl ether (Et₂O), add pinacol (1.2 equivalents).
- Stir the resulting solution at room temperature overnight.
- Concentrate the reaction mixture under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired arylboronic acid pinacol ester.



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Caption: Key steps in the Suzuki-Miyaura cross-coupling reaction.

Applications in Drug Discovery and Medicinal Chemistry

Boronic acids and their derivatives are of significant interest in medicinal chemistry. [3][4]The incorporation of a fluorine atom can enhance a molecule's metabolic stability and binding affinity. [5]While specific biological activities for **2-Fluoro-4-biphenylboronic acid, pinacol ester** are not extensively documented in publicly available literature, its structural motifs are present in compounds with a range of biological activities.

The biphenyl scaffold is a common feature in many pharmacologically active molecules. The boronic acid moiety is a key component of several FDA-approved drugs, where it often acts as a reversible covalent inhibitor of enzymes, particularly serine proteases.

Given its structure, **2-Fluoro-4-biphenylboronic acid, pinacol ester** is a valuable building block for the synthesis of libraries of compounds for screening against various biological

targets. Its application can be envisioned in the development of inhibitors for enzymes implicated in cancer, inflammation, and infectious diseases.

Safety Information

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Disclaimer: This document is intended for informational purposes for qualified professionals. All laboratory work should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment. Please consult the relevant Safety Data Sheet (SDS) before handling this chemical.

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